

4-Bromobenzamide: A Technical Guide to Safety, Handling, and GHS Hazards

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Compound of Interest

Compound Name: 4-Bromobenzamide

Cat. No.: B181206

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and GHS hazards associated with **4-Bromobenzamide** (CAS No. 698-67-9). The information herein is compiled from various safety data sheets and chemical databases to ensure a thorough guide for laboratory and industrial settings.

GHS Hazard Identification and Classification

4-Bromobenzamide is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial for personnel handling this chemical to be fully aware of its potential hazards.

GHS Pictogram:

Signal Word: Warning[1][2][3]

GHS Hazard Statements:[1][2][3][4]

- H315: Causes skin irritation.[1][4][5][6]
- H319: Causes serious eye irritation.[1][4][5][6]
- H335: May cause respiratory irritation.[1][4][5][6]

GHS Hazard Classifications:[1][2]

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3

Physical and Chemical Properties

A summary of key physical and chemical properties of **4-Bromobenzamide** is provided below.

Property	Value
Molecular Formula	C ₇ H ₆ BrNO[1][3]
Molecular Weight	200.03 g/mol [1][2][3]
Appearance	White to off-white crystalline powder[4][5][7]
Melting Point	190-193 °C[2]
Solubility	Sparingly soluble in water[5]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure a safe working environment.

Handling:

- Avoid contact with skin and eyes.[4][8]
- Do not breathe dust.[8]
- Use only in a well-ventilated area or under a chemical fume hood.[4][8][9]
- Wash hands thoroughly after handling.[4][8]

- Wear appropriate personal protective equipment (PPE).[8]

Storage:

- Store in a well-ventilated place.[4][8]
- Keep container tightly closed.[4][8]
- Store in a dry, cool place.[10]
- Store locked up.[6][8]
- Incompatible Materials: Strong oxidizing agents.[8][10]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **4-Bromobenzamide**:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.[9][11]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat or chemical-resistant apron.[8][9]
Respiratory Protection	A NIOSH-approved particulate respirator is recommended if dust formation is likely.[2][9]

First-Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. [4][8]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[4][6][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4][6][8]
Ingestion	Clean mouth with water. Get medical attention. [4][8][10]

Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[8][10]
- Environmental Precautions: Do not let the product enter drains.[12]
- Methods for Cleaning Up: Sweep up the spilled solid, avoiding dust generation, and shovel it into suitable containers for disposal.[8][10][11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[13]
- Specific Hazards: During a fire, irritating and toxic gases may be generated.

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[8][10]}

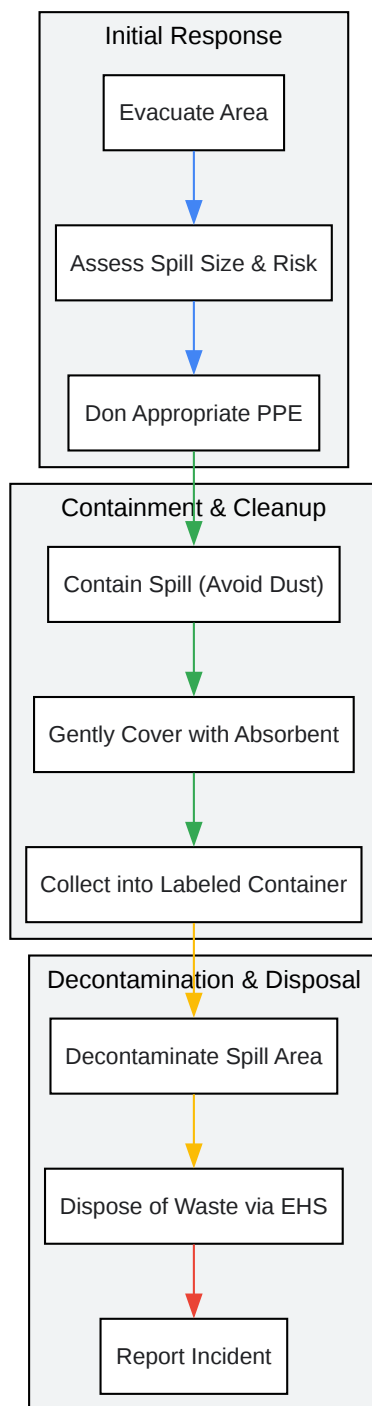
Disposal Considerations

Dispose of **4-Bromobenzamide** and its containers in accordance with local, regional, and national regulations. Do not dispose of it down the drain or in regular trash.^[9] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^[8]

Experimental Workflow: Handling a 4-Bromobenzamide Spill

The following diagram outlines the logical workflow for safely managing a spill of **4-Bromobenzamide**.

Workflow for Handling a 4-Bromobenzamide Spill

[Click to download full resolution via product page](#)Caption: Workflow for Handling a **4-Bromobenzamide** Spill.

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- To cite this document: BenchChem. [4-Bromobenzamide: A Technical Guide to Safety, Handling, and GHS Hazards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181206#4-bromobenzamide-safety-handling-and-ghs-hazards]

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